

Unveiling 9-O-Feruloyllariciresinol: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B565530

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **9-O-Feruloyllariciresinol**, a lignan of significant interest. The document details the initial identification of this compound from its natural source, *Phyllanthus niruri*, and presents a consolidated experimental protocol for its extraction and purification. Furthermore, it compiles the available quantitative and spectroscopic data essential for its identification and discusses its potential biological significance in the context of related lignans. This guide is intended to serve as a foundational resource for researchers investigating the therapeutic potential of **9-O-Feruloyllariciresinol**.

Introduction

Lignans are a diverse class of polyphenolic compounds found in a wide variety of plants, recognized for their broad spectrum of biological activities, including antioxidant, anti-inflammatory, and anticancer properties. **9-O-Feruloyllariciresinol**, a member of the lignan family, has been identified as a constituent of the medicinal plant *Phyllanthus niruri*. This guide synthesizes the available scientific literature to provide a detailed technical account of this specific lignan.

Discovery and Natural Source

9-O-Feruloyllariciresinol was first reported as a novel lignan isolated from the medicinal plant *Phyllanthus niruri* (family Euphorbiaceae). This plant has a long history of use in traditional medicine for treating a variety of ailments, which has prompted extensive phytochemical investigations. The discovery of **9-O-Feruloyllariciresinol** added to the complex array of bioactive lignans known to exist in this species.

Experimental Protocols: Isolation and Purification

The isolation of **9-O-Feruloyllariciresinol** from *Phyllanthus niruri* involves a multi-step process of extraction and chromatographic separation. The following protocol is a composite of methodologies reported for the isolation of lignans from this plant.

Plant Material and Extraction

- **Plant Material:** The aerial parts (leaves and stems) of *Phyllanthus niruri* are collected, air-dried in the shade, and then coarsely powdered.
- **Extraction:** The powdered plant material is subjected to exhaustive extraction with a solvent such as methanol or ethanol at room temperature for an extended period (e.g., 72 hours) with occasional shaking. The process is repeated multiple times to ensure complete extraction. The combined extracts are then filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Chromatographic Purification

- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to fractionate the components based on their solubility. Lignans are typically enriched in the less polar fractions.
- **Column Chromatography:** The lignan-rich fraction (e.g., the chloroform or ethyl acetate fraction) is subjected to column chromatography on silica gel. The column is eluted with a gradient of solvents, typically starting with a non-polar solvent like n-hexane and gradually increasing the polarity with a solvent such as ethyl acetate.

- Preparative Thin-Layer Chromatography (TLC): Fractions showing the presence of the target compound (as monitored by analytical TLC) are further purified using preparative TLC on silica gel plates with an appropriate solvent system.
- High-Performance Liquid Chromatography (HPLC): Final purification to obtain **9-O-Feruloyllariciresinol** in high purity is achieved by preparative HPLC, often on a reversed-phase column (e.g., C18) with a mobile phase consisting of a mixture of methanol and water or acetonitrile and water.

Below is a DOT script visualizing the general workflow for the isolation of **9-O-Feruloyllariciresinol**.

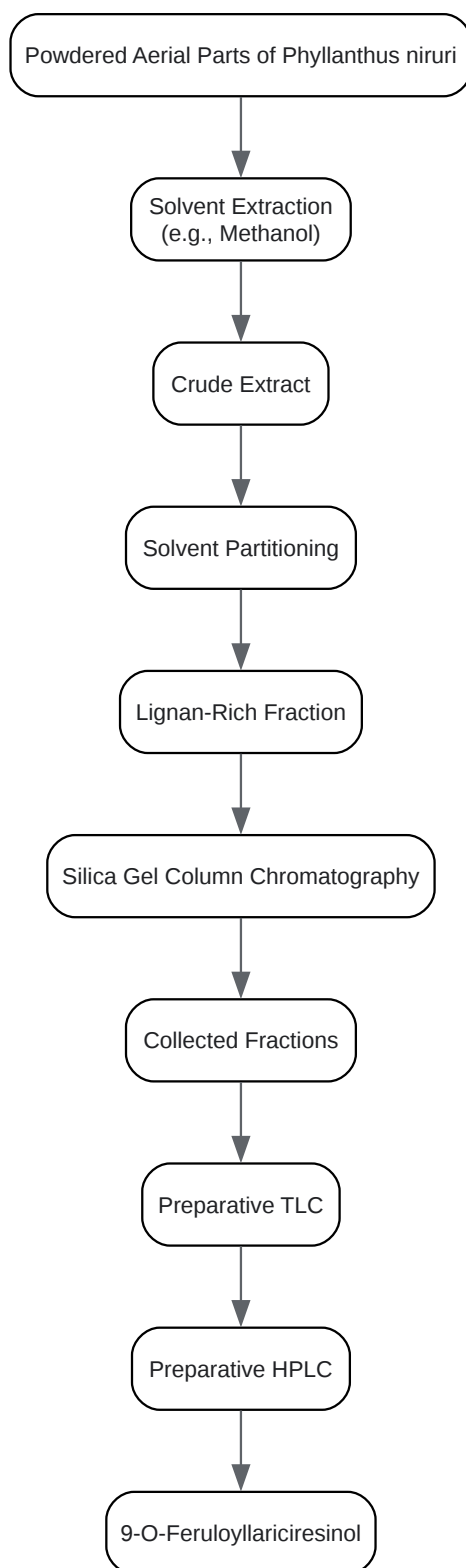


Figure 1: General Experimental Workflow for the Isolation of 9-O-Feruloyllariciresinol

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Figure 1: General Experimental Workflow for the Isolation of **9-O-Feruloyllariciresinol**

Physicochemical and Spectroscopic Data

The structural elucidation of **9-O-Feruloyllariciresinol** was accomplished through a combination of spectroscopic techniques. The available data is summarized below.

Property	Data
Molecular Formula	C ₃₀ H ₃₂ O ₉
Molecular Weight	536.57 g/mol
CAS Number	60337-67-9
Appearance	Colorless needles
¹ H-NMR (CDCl ₃ , δ ppm)	Data not explicitly detailed in searches
¹³ C-NMR (CDCl ₃ , δ ppm)	Data not explicitly detailed in searches
Mass Spectrometry (MS)	Data not explicitly detailed in searches
Yield	Not specified in available search results

Note: While the existence of this compound is confirmed, detailed NMR and MS data from the primary literature were not retrieved in the searches.

Biological Activity and Potential Signaling Pathways

While specific studies on the biological activity and signaling pathways of **9-O-Feruloyllariciresinol** are limited, the activities of its parent compound, lariciresinol, and the attached ferulic acid moiety provide insights into its potential therapeutic effects.

Lariciresinol has been shown to possess anti-diabetic properties by inhibiting α-glucosidase and activating the insulin signaling pathway, leading to increased glucose uptake. Ferulic acid is a well-known antioxidant with anti-inflammatory and neuroprotective effects. The combination of these two molecules in **9-O-Feruloyllariciresinol** suggests a synergistic or unique bioactivity profile.

The potential signaling pathway influenced by the lariciresinol component is the insulin signaling cascade.

The following DOT script illustrates a simplified representation of the insulin signaling pathway potentially activated by lariciresinol.

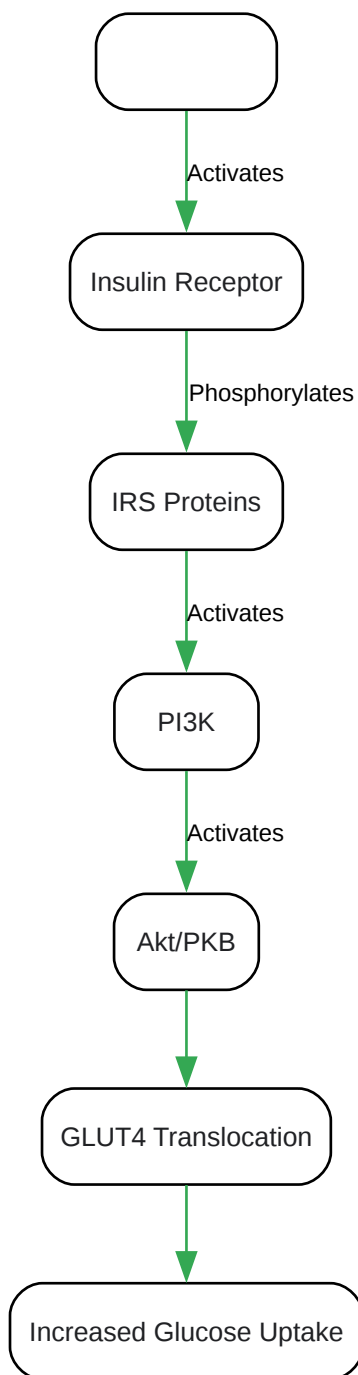


Figure 2: Potential Insulin Signaling Pathway Influenced by Lariciresinol

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Figure 2: Potential Insulin Signaling Pathway Influenced by Lariciresinol

Conclusion and Future Directions

9-O-Feruloyllariciresinol is a naturally occurring lignan with a chemical structure that suggests significant therapeutic potential. This guide provides a foundational understanding of its discovery and isolation. However, to fully exploit its potential, further research is imperative. Future studies should focus on:

- The definitive isolation and complete spectroscopic characterization of **9-O-Feruloyllariciresinol** to establish a comprehensive and publicly available dataset.
- In-depth investigation of its biological activities, including its antioxidant, anti-inflammatory, anticancer, and metabolic effects.
- Elucidation of the specific molecular targets and signaling pathways modulated by **9-O-Feruloyllariciresinol** to understand its mechanism of action.
- Development of efficient synthetic routes to enable the production of larger quantities for extensive preclinical and clinical evaluation.

By addressing these research gaps, the scientific community can unlock the full therapeutic potential of this promising natural product.

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